Introduction: The Strategic Importance of 2,3-Dimethylpyridine 1-oxide

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Compound of Interest

Compound Name:	*2,3-Dimethylpyridine 1-oxide*
CAS No.:	*166521-76-2*
Cat. No.:	*B070550*

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2,3-Dimethylpyridine 1-oxide (C_7H_9NO) is a heterocyclic compound of significant interest in modern organic synthesis.[1][2] Its primary value lies not in its direct application but in its role as a highly effective intermediate.[1] The introduction of the N-oxide functionality fundamentally alters the electronic properties of the pyridine ring, transforming it into a versatile platform for subsequent functionalization.

The N-O dative bond acts as a powerful electron-donating group through resonance, yet the oxygen's electronegativity provides an inductive electron-withdrawing effect. This dual nature is the key to its utility. It activates the pyridine ring for both electrophilic and nucleophilic substitutions, often at positions that are unreactive in the parent 2,3-dimethylpyridine.[3] This strategic activation is heavily exploited in the pharmaceutical industry, most notably in the synthesis of proton pump inhibitors like lansoprazole and rabeprazole, where it serves as a critical building block.[4][5][6] Furthermore, its utility extends to agrochemical formulation and as a ligand in coordination chemistry.[1][7]

Synthesis and Purification: From Precursor to Purified Intermediate

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The most common and efficient route to **2,3-Dimethylpyridine 1-oxide** is the direct oxidation of its precursor, 2,3-dimethylpyridine (2,3-lutidine). The choice of oxidizing agent and catalyst is critical for achieving high yield and purity while ensuring a safe reaction profile.

Causality in Synthesis: The Role of Hydrogen Peroxide and Catalyst

While various oxidizing agents like m-chloroperoxybenzoic acid (m-CPBA) can be used, a combination of hydrogen peroxide (H_2O_2) with a suitable catalyst, such as phosphotungstic acid, is often preferred in industrial settings.[8][9] This preference is rooted in several factors:

- Atom Economy and Safety: H_2O_2 is an ideal oxidant as its only byproduct is water, making the process environmentally friendly.
- Catalytic Efficiency: Phosphotungstic acid is a robust and efficient catalyst for N-oxidation, allowing the reaction to proceed under controlled temperatures (45-85°C) and achieve near-quantitative yields.[8]
- Process Control: The reaction can be managed by the controlled, slow addition of H_2O_2, preventing thermal runaway—a critical consideration for exothermic oxidation reactions.

Experimental Protocol: Catalytic N-Oxidation

The following protocol is a representative method for the synthesis of **2,3-Dimethylpyridine 1-oxide**.

Materials:

- 2,3-Dimethylpyridine (2,3-Lutidine)
- Phosphotungstic acid
- 35% Hydrogen peroxide
- Four-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, thermometer, and condenser.

Procedure:

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- Charge a 1000 mL four-neck flask with 50 g (467 mmol) of 2,3-dimethylpyridine and 2 g of phosphotungstic acid.[8]
- Begin stirring and heat the mixture to 45°C.
- Slowly add 49.9 g (514 mmol) of 35% hydrogen peroxide via the dropping funnel over a period of 3 hours, ensuring the internal temperature is maintained.
- After the addition is complete, raise the temperature to 85°C and maintain it for 5 hours to ensure the reaction goes to completion.[8]
- Cool the reaction mixture to 50°C.
- For purification, transfer the mixture to a distillation apparatus. Perform vacuum distillation (at -0.1 to -0.08 MPa) while keeping the pot temperature below 85°C to isolate the **2,3-Dimethylpyridine 1-oxide** product.[8] This method can yield a product with a purity of ≥96%.[8]

Synthesis Workflow Diagram

The logical flow of the synthesis and purification process is illustrated below.

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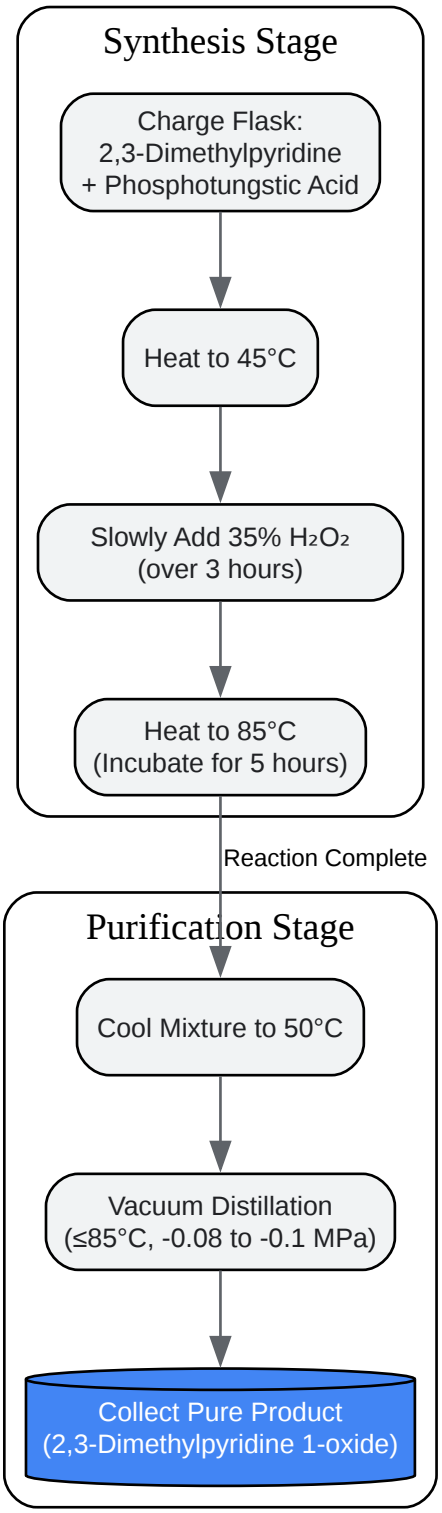

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Caption: Workflow for the synthesis and purification of **2,3-Dimethylpyridine 1-oxide**.

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Core Chemical and Physical Properties

Accurate characterization is fundamental to the successful application of any chemical intermediate. The properties of **2,3-Dimethylpyridine 1-oxide** are well-documented.

Physical Characteristics

Property	Value	Source(s)
Molecular Formula	C_7H_9NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2][10]
Appearance	Off-white to slight yellow solid/powder	[1][11]
Melting Point	85-93 °C	[10][12]
Boiling Point	160-161 °C (at 1 Torr)	[10]
Purity (Typical)	≥95%	[1][11]
Solubility	Soluble in polar solvents; slightly soluble in Chloroform and DMSO	[1][10]

Spectroscopic Data

While detailed spectra are proprietary to manufacturers, characterization is typically confirmed using standard analytical techniques. Documentation from suppliers confirms the availability of NMR, HPLC, and LC-MS data for batch verification.[13] The ^{13}C NMR spectra of pyridine N-oxides are well-studied and show characteristic shifts due to the electronic influence of the N-O group.[14]

Chemical Reactivity: A Tale of Activated Positions

The N-oxide group fundamentally alters the reactivity of the pyridine ring, making it susceptible to reactions that are difficult or impossible with the parent lutidine.

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Electrophilic Substitution: The Gateway to Pharmaceutical Intermediates

The most critical reaction of **2,3-Dimethylpyridine 1-oxide** is its electrophilic nitration. The N-oxide group is strongly activating and directs incoming electrophiles to the 4-position (para). This reaction produces 2,3-dimethyl-4-nitropyridine 1-oxide, a cornerstone intermediate for drugs like lansoprazole.[4][6]

Causality in Nitration: The reaction is typically performed in concentrated sulfuric acid. The acid serves two purposes: it protonates the N-oxide, further activating the ring, and it acts as a solvent and dehydrating agent for the nitrating species (NO_2^+), which can be generated from nitric acid or a nitrate salt like potassium nitrate.[4][15] Using potassium nitrate instead of nitric acid can lead to a more controlled reaction with fewer hazardous byproducts like NOx gases, improving the environmental and safety profile.[4][6]

Experimental Protocol: Nitration at the 4-Position

Materials:

- **2,3-Dimethylpyridine 1-oxide**
- Concentrated Sulfuric Acid (98%)
- Potassium Nitrate
- Dichloromethane (for extraction)
- Ice

Procedure:

- In a reaction vessel, dissolve 12.3 g of **2,3-Dimethylpyridine 1-oxide** in 65 g of concentrated sulfuric acid, maintaining the temperature between 0°C and 5°C using an ice bath.[5]
- Separately, prepare the nitrating mixture by dissolving 10.11 g of potassium nitrate in 60 g of concentrated sulfuric acid.

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- Slowly add the nitrating mixture dropwise to the solution of the N-oxide, ensuring the temperature remains between 0°C and 5°C.[5]
- After the addition is complete, heat the reaction mixture to 85-90°C and hold for 1 hour. Monitor the reaction's completion using HPLC.[4][5]
- Once complete, cool the mixture to room temperature and carefully pour it onto ice.
- Neutralize the solution (e.g., with sodium carbonate) and extract the product three times with dichloromethane.[15]
- Combine the organic phases, dry, and concentrate to yield the 2,3-dimethyl-4-nitropyridine 1-oxide product. This process can achieve yields upwards of 90% with high purity.[4]

Nitration Mechanism Diagram

Caption: Mechanism of electrophilic nitration at the C4 position.

Coordination Chemistry

As a ligand, **2,3-Dimethylpyridine 1-oxide** binds to metal ions through its oxygen atom.[7] The steric hindrance from the two methyl groups at the 2- and 3-positions can influence the geometry and stability of the resulting coordination complexes compared to less substituted pyridine N-oxides. These complexes have applications in catalysis and materials science.[3][16][17]

Applications in Industry and Research

The synthetic utility of **2,3-Dimethylpyridine 1-oxide** is broad, but its primary impact is in the pharmaceutical sector.

Pharmaceutical Synthesis Pathway

The compound is a vital precursor for a class of drugs that treat acid-related conditions. The 4-nitro derivative is the key starting point for building the complex heterocyclic systems found in these active pharmaceutical ingredients (APIs).

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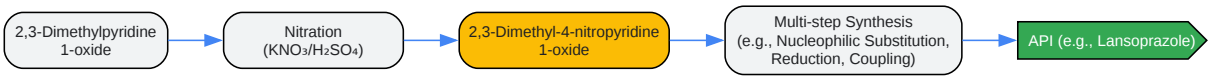

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Caption: Role of **2,3-Dimethylpyridine 1-oxide** in pharmaceutical synthesis.

Other Industrial Uses

- Agrochemicals: It serves as an intermediate in the creation of specialized pesticides and herbicides, contributing to crop protection solutions.[1]
- Material Science: The compound is used in developing specialized polymers and coatings where its properties can enhance durability and performance.[1]
- Analytical Chemistry: It can be employed as a reagent in certain analytical methods for the detection and quantification of other substances.[1]

Safety, Handling, and Storage

Proper handling of **2,3-Dimethylpyridine 1-oxide** and its derivatives is essential for laboratory safety.

Hazard Identification

The compound is classified with the following hazards:

- GHS Pictogram: GHS07 (Exclamation Mark)[11]
- Signal Word: Warning[11][18]
- Hazard Statements:
  - H302: Harmful if swallowed.[10][11]
  - H315: Causes skin irritation.[10][11][18]
  - H319/H320: Causes serious eye irritation.[10][11][18]

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- H335: May cause respiratory irritation.[10][11][19]
- H341: Suspected of causing genetic defects (for the 4-nitro derivative).[18]

Safe Handling and Storage Protocol

- Engineering Controls: Use only in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.[18][19][20]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.[18][21]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Prevent dust formation.[18][21]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[18][19] It should be stored under an inert atmosphere as it can be air-sensitive.[19]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[21]

References

- PrepChem.com. Synthesis of 2,3-dimethyl-4-nitropyridine 1-oxide. Available from: [Link]
- Google Patents. CN104592107A - Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide.
- Google Patents. CN104592107B - Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide.
- Patsnap. Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide - Eureka. Available from: [Link]
- Thermo Fisher Scientific. SAFETY DATA SHEET: 2,3-dimethyl-4-nitropyridine 1-oxide. Available from: [Link]
- Chemsrc. 2,3-Dimethylpyridine-N-oxide | CAS#:22710-07-2. Available from: [Link]
- Journal of Visualized Experiments. Syntheses, Crystallization, and Spectroscopic Characterization of 3,5-Lutidine N-Oxide Dehydrate. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- Pharmaffiliates. CAS No : 22710-07-2 | Product Name : 2,3-Lutidine-N-oxide. Available from: [Link]
- SpectraBase. 2-(3,3-Dimethyl-oxiran-2-yl)-pyridine 1-oxide. Available from: [Link]
- Wikipedia. Transition metal complexes of pyridine-N-oxides. Available from: [Link]
- National Center for Biotechnology Information. Crystal structure of 3,5-dimethylpyridine N-oxide dihydrate. Available from: [Link]
- ACS Publications. Coordination Compounds of Nickel(II) with Substituted Pyridines. Square-Planar, Tetrahedral, and Octahedral Compounds of 2,3-, 2,4-, and 2,5-Dimethylpyridine. Available from: [Link]
- ACS Publications. 2,6-Dimethylpyridine N-Oxide and 2,4,6-Trimethylpyridine N-Oxide Complexes of Divalent Cobalt. Available from: [Link]
- ACS Publications. Carbon-13 nuclear magnetic resonance study of pyridine N-oxide. Available from: [Link]
- ResearchGate. Thermal decomposition of 2-methylpyridine N-oxide: Effect of temperature and influence of phosphotungstic acid as the catalyst. Available from: [Link]
- Arkivoc. Recent trends in the chemistry of pyridine N-oxides. Available from: [Link]
- PubMed. Chemical pumping through thermal decomposition of dimethyl peroxide. Available from: [Link]
- RSC Publishing. Solid state coordination chemistry of metal oxides: structural consequences of fluoride incorporation into the oxovanadium–copper–bisterpy–{O3P(CH2)nPO3}4. Available from: [Link]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. Crystal structure of 3,5-dimethylpyridine N-oxide dihydrate - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CN104592107A - Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide - Google Patents [patents.google.com]
- 5. CN104592107B - Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide - Google Patents [patents.google.com]
- 6. Synthesis method of 2,3-dimethyl-4-nitropyridine-N-oxide - Eureka | Patsnap [eureka.patsnap.com]
- 7. Transition metal complexes of pyridine-N-oxides - Wikipedia [en.wikipedia.org]
- 8. 2,3-Dimethylpyridine-N-oxide synthesis - chemicalbook [chemicalbook.com]
- 9. arkat-usa.org [arkat-usa.org]
- 10. 2,3-Dimethylpyridine-N-oxide | 22710-07-2 [amp.chemicalbook.com]
- 11. 2,3-Dimethylpyridine 1-oxide | 22710-07-2 [sigmaaldrich.com]
- 12. 2,3-Dimethylpyridine-N-oxide | CAS#:22710-07-2 | Chemsrc [chemsrc.com]
- 13. 22710-07-2|2,3-Dimethylpyridine 1-oxide|BLD Pharm [bldpharm.com]
- 14. pubs.acs.org [pubs.acs.org]
- 15. prepchem.com [prepchem.com]
- 16. pubs.acs.org [pubs.acs.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. tcichemicals.com [tcichemicals.com]
- 19. assets.thermofisher.cn [assets.thermofisher.cn]
- 20. aksci.com [aksci.com]
- 21. fishersci.com [fishersci.com]

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